

In-Depth Technical Guide on the Binding Affinity and Kinetics of CM05

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Compound of Interest

Compound Name: CM05
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This technical guide provides a comprehensive overview of the binding characteristics of **CM05**, a novel synthetic analogue of danshensu. **CM05** has been identified as an inhibitor of the Angiotensin II Type 1 Receptor (AT1R) signaling pathway, a critical regulator of cardiovascular physiology. While specific quantitative binding affinity and kinetic data for **CM05** are not publicly available at this time, this document outlines the receptor system it targets, the established signaling pathways, and the detailed experimental protocols typically employed to determine such binding parameters.

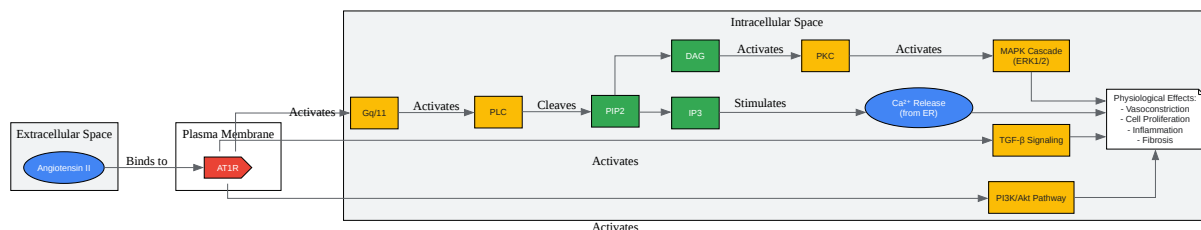
Introduction to CM05 and its Target: Angiotensin II Type 1 Receptor (AT1R)

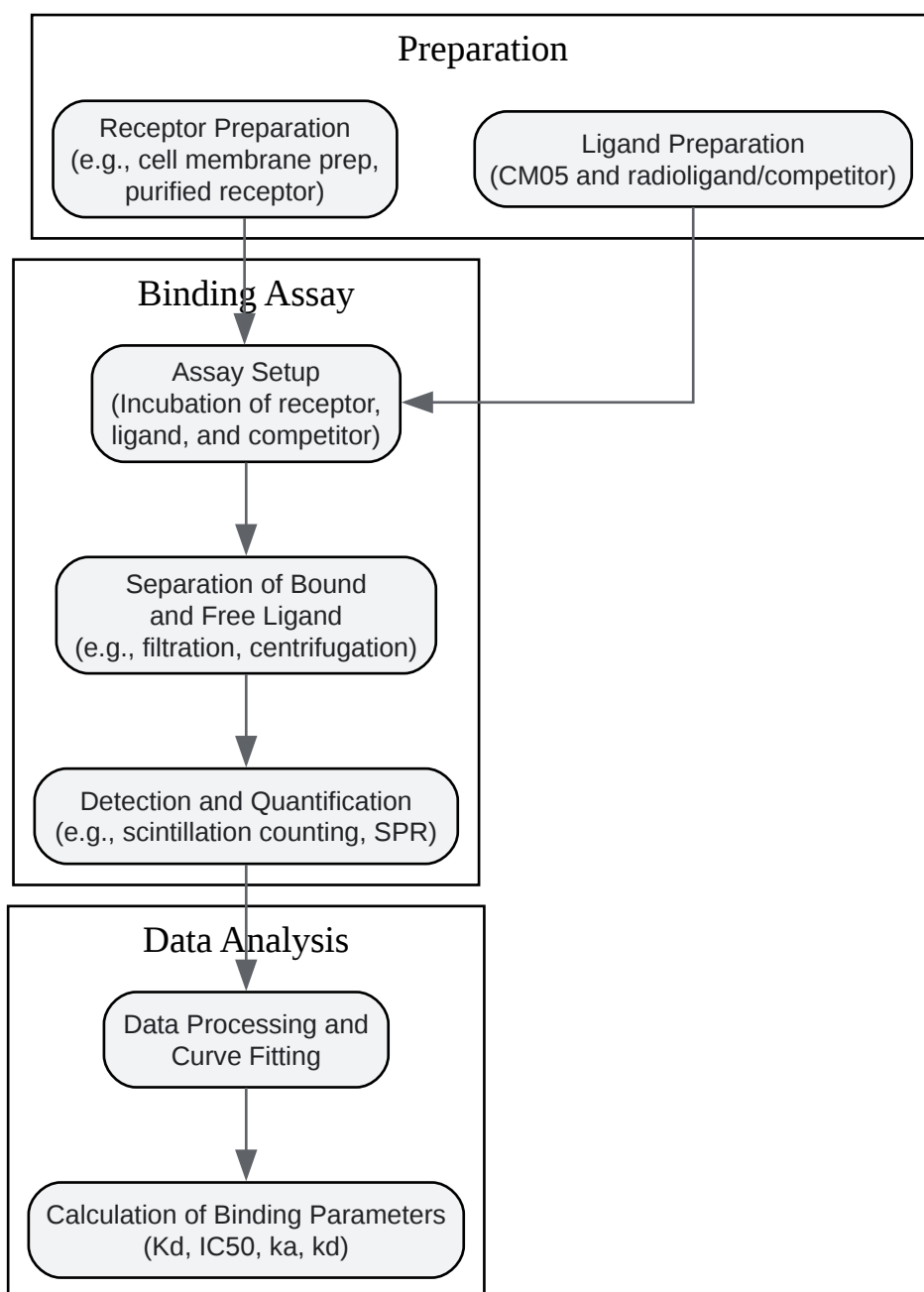
CM05 is a synthetic derivative of danshensu, a water-soluble compound extracted from *Salvia miltiorrhiza* (Danshen), a plant widely used in traditional medicine for cardiovascular conditions. Research indicates that **CM05** exerts its effects by attenuating the signaling cascade initiated by the Angiotensin II Type 1 Receptor (AT1R).

AT1R is a G protein-coupled receptor (GPCR) that plays a central role in the renin-angiotensin system (RAS), a key regulator of blood pressure and cardiovascular homeostasis.[1][2] The binding of the octapeptide hormone Angiotensin II (Ang II) to AT1R triggers a cascade of intracellular events leading to vasoconstriction, inflammation, and cellular growth.[1][2][3] Consequently, AT1R is a major therapeutic target for the management of hypertension and other cardiovascular diseases.

The Angiotensin II Type 1 Receptor (AT1R) Signaling Pathway

The signaling pathway initiated by the activation of AT1R is complex and involves multiple downstream effectors. Understanding this pathway is crucial for contextualizing the mechanism of action of inhibitors like **CM05**.





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